

# An In-depth Technical Guide to Calcium Picrate: Discovery and History

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## Compound of Interest

Compound Name: *Calcium picrate*

Cat. No.: *B104147*

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This technical guide provides a comprehensive overview of the discovery, history, synthesis, and chemical properties of **Calcium Picrate**. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and visualizations to facilitate a deeper understanding of this compound.

## Introduction

**Calcium picrate**, the calcium salt of picric acid (2,4,6-trinitrophenol), is a chemical compound that has garnered interest primarily due to the explosive nature of its anion. While the history of picric acid is well-documented, the specific discovery of **calcium picrate** is less so, likely due to its straightforward synthesis via the neutralization of picric acid with a calcium base. This guide will delve into the historical context of picrates, the synthesis of **calcium picrate**, its chemical and physical properties, and its limited known applications.

## Discovery and History

The history of **calcium picrate** is intrinsically linked to the discovery and subsequent applications of its parent compound, picric acid.

Discovery of Picric Acid:

British chemist Peter Woulfe is credited with the first synthesis of picric acid in 1771 by treating indigo with nitric acid.<sup>[1][2]</sup> Initially, it was used as a yellow dye for silk and wool.<sup>[2]</sup> The name

"picric acid" was later coined by French chemist Jean-Baptiste-André Dumas from the Greek word "pikros," meaning "bitter," due to its intensely bitter taste.[\[2\]](#)

#### Emergence of Picrates and Their Explosive Properties:

In the 19th century, the explosive properties of picric acid and its salts (picrates) were recognized. Picric acid itself was used as a military explosive, notably by the French under the name "melinite" starting in 1886.[\[2\]](#) However, picric acid is corrosive to metals, and the resulting metal picrate salts are often highly sensitive to shock and friction, making them dangerous.[\[1\]](#)

#### The Notorious History of **Calcium Picrate**:

A significant historical event involving **calcium picrate** underscores its hazardous nature. In 1916, a fire at a French ammunition factory led to molten picric acid coming into contact with a concrete floor. The resulting formation and subsequent detonation of **calcium picrate** caused a catastrophic explosion, killing 170 people. This incident highlighted the dangers of forming picrate salts, even unintentionally. Picric acid's interaction with concrete can form **calcium picrate**, a fact that remains a safety concern in handling the acid.[\[1\]](#)

While a specific individual and date for the "discovery" of **calcium picrate** are not well-documented, its preparation follows fundamental acid-base chemistry that would have been well understood by chemists following the characterization of picric acid.

#### Historical Medicinal Use of Picrates:

Interestingly, picric acid and its salts were also used medicinally. They were employed as antiseptics and astringents, and incorporated into ointments for treating burns.[\[2\]](#)[\[3\]](#) The analgesic and antiseptic properties were attributed to the numbing of pain and the coagulation of albumin, which reduced pus formation.[\[3\]](#) Picric acid solutions were used to treat a variety of ailments, including malaria and skin infections.[\[3\]](#) However, the specific role or advantage of using the calcium salt in these applications, as opposed to other picrates or picric acid itself, is not clearly detailed in historical records.

## Chemical and Physical Properties

**Calcium picrate** is an ionic compound consisting of a calcium cation ( $\text{Ca}^{2+}$ ) and two picrate anions ( $\text{C}_6\text{H}_2\text{N}_3\text{O}_7^-$ ). Its properties are largely dictated by the picrate anion.

Property	Value
Chemical Formula	$\text{C}_{12}\text{H}_4\text{CaN}_6\text{O}_{14}$
Molecular Weight	496.27 g/mol <a href="#">[4]</a>
CAS Number	16824-78-5 <a href="#">[4]</a>
Appearance	Yellow crystalline solid
IUPAC Name	calcium bis(2,4,6-trinitrophenolate) <a href="#">[5]</a>
Synonyms	Calcarea picrata, Calcium dipicrate, Picric acid calcium salt <a href="#">[4][5]</a>
Computed Properties	
PSA	321.04 $\text{\AA}^2$ <a href="#">[6]</a>
LogP	6.25 <a href="#">[6]</a>
Hydrogen Bond Donor Count	0 <a href="#">[6]</a>
Hydrogen Bond Acceptor Count	14 <a href="#">[6]</a>
Rotatable Bond Count	0 <a href="#">[6]</a>
Exact Mass	495.9411397 Da <a href="#">[4][5]</a>
Complexity	292 <a href="#">[4][5]</a>

#### Crystallographic Data for **Calcium Picrate** Pentahydrate:

The crystal structure of **calcium picrate** pentahydrate ( $\text{Ca}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2 \cdot 5\text{H}_2\text{O}$ ) has been determined by single-crystal X-ray diffraction.

Parameter	Value
Chemical Formula	<chem>C12H14CaN6O19</chem> <a href="#">[7]</a>
Molecular Weight	586.4 g/mol <a href="#">[7]</a>
Crystal System	Orthorhombic <a href="#">[7]</a>
Space Group	Pmab (No. 57) <a href="#">[7]</a>
Unit Cell Parameters	$a = 24.169(6) \text{ \AA}$ , $b = 10.292(7) \text{ \AA}$ , $c = 8.554(2) \text{ \AA}$ <a href="#">[7]</a>
Unit Cell Volume (U)	2128(1) $\text{\AA}^3$ <a href="#">[7]</a>
Molecules per Unit Cell (Z)	4 <a href="#">[7]</a>
Calculated Density (Dc)	1.83 g/cm <sup>3</sup> <a href="#">[7]</a>

In this structure, the calcium ion is eight-coordinate, bonded to two bidentate picrate ligands and four water molecules in a distorted square antiprism geometry.[\[7\]](#) The picrate ligand coordinates to the calcium ion through the phenolic oxygen and an oxygen from an ortho-nitro group.[\[7\]](#)

## Experimental Protocols: Synthesis of Calcium Picrate

The most common methods for synthesizing **calcium picrate** involve the reaction of picric acid with a calcium-containing base.

### Synthesis from Calcium Carbonate and Picric Acid

This method is a straightforward neutralization reaction.

Materials:

- Picric acid (C6H3N3O7)
- Calcium carbonate (CaCO3)

- Deionized water
- Acetone (for purification)
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Heating plate
- Beakers and other standard laboratory glassware

**Procedure:**

- Preparation of Picric Acid Solution: Prepare a 1% aqueous solution of picric acid. For example, dissolve 5 g of picric acid in 500 ml of deionized water. Gentle heating may be required to fully dissolve the picric acid.
- Reaction: Slowly add 2 g of calcium carbonate to the stirred picric acid solution at room temperature.<sup>[6]</sup> The addition should be gradual to control the effervescence from the release of carbon dioxide gas.
- Stirring: Continue stirring the mixture for 4-6 hours at a temperature of 40-50°C.<sup>[7]</sup>
- Filtration: After the reaction is complete, filter the solution to remove any unreacted calcium carbonate.<sup>[7]</sup>
- Concentration: Gently heat the filtrate to evaporate some of the water and concentrate the solution, which will lead to the crystallization of crude **calcium picrate** upon cooling.<sup>[7]</sup>
- Purification by Recrystallization:
  - Dissolve the crude **calcium picrate** in a minimal amount of hot acetone.<sup>[7]</sup>
  - Filter the hot solution to remove any insoluble impurities.<sup>[7]</sup>
  - Allow the filtrate to cool slowly to room temperature to form purified crystals of **calcium picrate**.<sup>[7]</sup>

- Collect the crystals by vacuum filtration and wash with a small amount of cold acetone to remove any remaining soluble impurities.[\[7\]](#) . Drying: Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

## Synthesis from Calcium Hydroxide and Picric Acid

This method offers a faster reaction time and higher yield compared to the calcium carbonate method.

Materials:

- Picric acid ( $C_6H_3N_3O_7$ )
- Calcium hydroxide ( $Ca(OH)_2$ )
- Deionized water
- Acetone (for purification)
- Stirring apparatus
- Filtration apparatus
- Heating plate
- Standard laboratory glassware

Procedure:

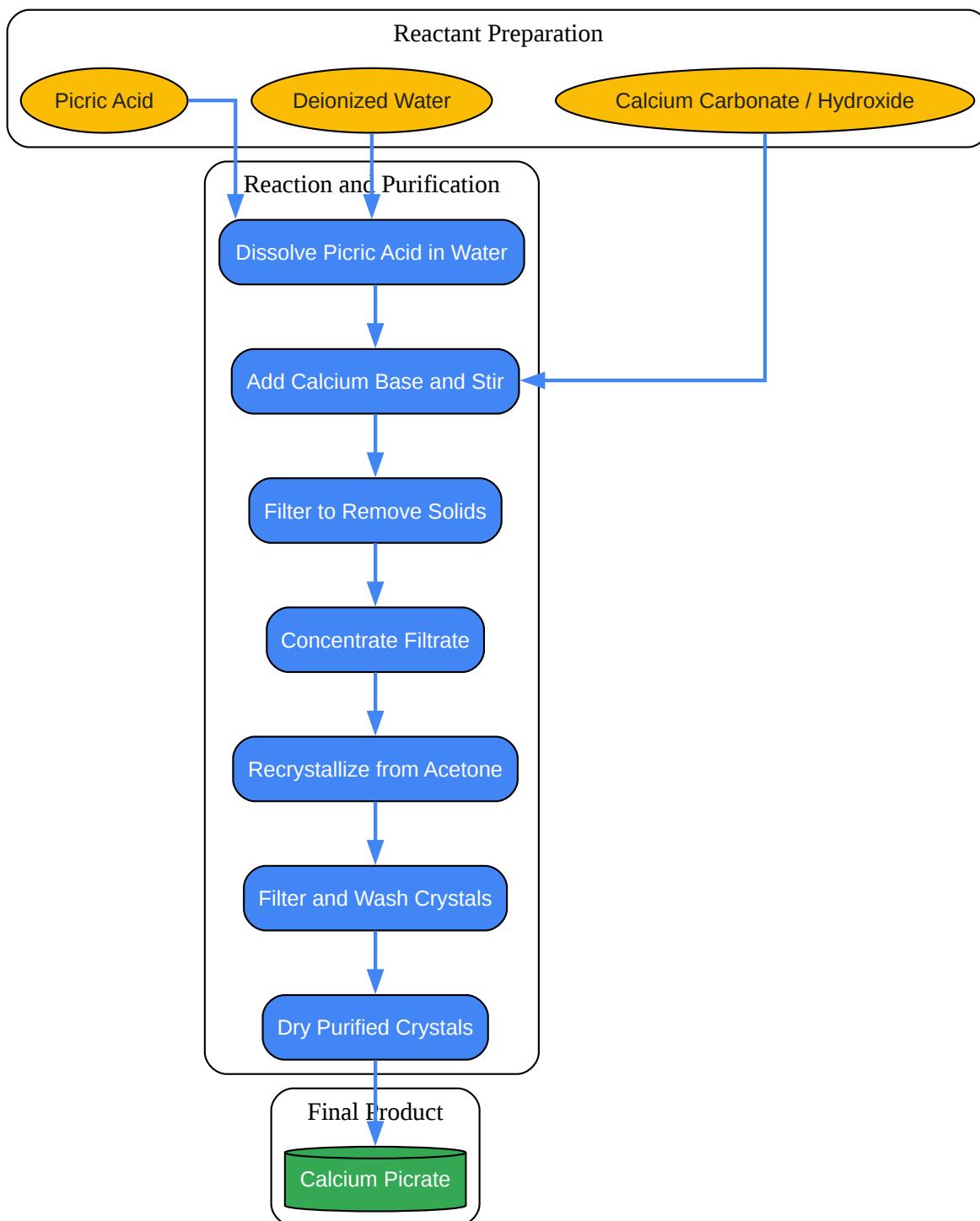
- Preparation of Picric Acid Solution: Prepare an aqueous solution of picric acid as described in the previous method.
- Reaction: Slowly add a stoichiometric amount of calcium hydroxide to the stirred picric acid solution.
- Stirring: Stir the mixture for approximately 2 hours.[\[7\]](#)
- Work-up and Purification: Follow the same filtration, concentration, recrystallization, and drying steps as outlined in the calcium carbonate method.

Comparison of Synthesis Methods:

Method	Yield (%)	Purity (%)	Reaction Time (hours)	Key Characteristics
Calcium Hydroxide	85–90 <sup>[7]</sup>	>98 <sup>[7]</sup>	2 <sup>[7]</sup>	Faster reaction, higher efficiency. <sup>[7]</sup>
Calcium Carbonate	75–80 <sup>[7]</sup>	95–97 <sup>[7]</sup>	4–6 <sup>[7]</sup>	Slower reaction, lower yield, effervescence occurs.

## Mandatory Visualizations

### Experimental Workflow: Synthesis of Calcium Picrate

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Caption: Workflow for the synthesis of **Calcium Picrate**.

## Biological Activity and Drug Development Context

Despite the historical medicinal use of picric acid, there is a significant lack of specific data on the biological activity and mechanism of action of **calcium picrate** in the context of modern drug development.

Known Biological Context:

- Antiseptic and Astringent Properties: Like its parent acid, **calcium picrate** would be expected to exhibit antiseptic and astringent properties.
- Toxicity: Picric acid and its salts are toxic if ingested, inhaled, or absorbed through the skin.  
[\[1\]](#)
- Component in Registered Products: **Calcium picrate** is listed as a component in some FDA-registered products, such as "BoilX," "Epl-Cell Repair," and "C08 CALCIUM METABOLISM," though its specific role and concentration in these formulations are not detailed in the available literature.  
[\[5\]](#)

Lack of Signaling Pathway Information:

Extensive searches of scientific literature have not revealed any elucidated signaling pathways specifically for **calcium picrate**. The historical uses of picric acid predate the modern understanding of molecular biology and cell signaling. The biological effects are likely a combination of the actions of the picrate anion and the calcium cation. The picrate anion, a large organic molecule, may disrupt cell membranes and protein function non-specifically, while the calcium cation is a ubiquitous second messenger involved in countless cellular processes. However, a specific, targeted interaction of the **calcium picrate** salt with a particular receptor or signaling cascade has not been identified.

For professionals in drug development, this lack of specific biological targets and mechanistic understanding makes **calcium picrate** a challenging starting point for a rational drug design program. Its primary historical and industrial relevance remains in the field of explosives and as a chemical reagent.

## Conclusion

**Calcium picrate** is a compound with a history more notorious for its explosive hazard than for any well-defined therapeutic application. While its synthesis is straightforward and its chemical and physical properties are well-characterized, its biological activity remains poorly understood from a modern pharmacological perspective. For researchers and drug development professionals, **calcium picrate** serves as an example of a compound whose historical uses have not translated into a clear, mechanistically-defined role in contemporary medicine. Further research would be required to identify any specific biological targets and signaling pathways before it could be considered for any therapeutic development.

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